

N-Acetyl-D-glucosamine-13C-3 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Acetyl-D-glucosamine-13C-3

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An In-depth Technical Guide to N-Acetyl-D-glucosamine-13C-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Acetyl-D-glucosamine (GlcNAc) is a pivotal monosaccharide implicated in a wide array of biological processes, most notably as a key substrate in the hexosamine biosynthetic pathway (HBP) leading to the formation of UDP-N-acetylglucosamine (UDP-GlcNAc). This activated sugar nucleotide is the donor for O-linked N-acetylglucosamine (O-GlcNAc) modification, a dynamic post-translational modification of nuclear and cytoplasmic proteins that rivals phosphorylation in its regulatory scope. To unravel the intricate roles of GlcNAc in cellular metabolism and signaling, stable isotope-labeled analogs are indispensable tools. This guide focuses on **N-Acetyl-D-glucosamine-13C-3**, a specific isotopologue where one carbon atom at the third position of the glucosamine ring is replaced with a heavy carbon-13 isotope. This strategic labeling allows for precise tracking of the molecule through metabolic pathways using techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Chemical Structure and Properties

N-Acetyl-D-glucosamine-13C-3 is an isotopically labeled form of N-Acetyl-D-glucosamine. The presence of the 13C isotope at the C-3 position provides a unique mass signature for

tracing its metabolic fate.

Chemical Structure:

The fundamental structure of N-Acetyl-D-glucosamine consists of a glucose molecule where the hydroxyl group at the C-2 position is replaced by an acetamido group. In **N-Acetyl-D-glucosamine-13C-3**, the carbon atom at the 3-position of the pyranose ring is a ¹³C isotope.

Physicochemical Properties

A comprehensive summary of the key physicochemical properties of N-Acetyl-D-glucosamine and its ¹³C-labeled analogue is provided below. While specific experimental data for the ¹³C-3 isotopologue is limited, the properties are expected to be very similar to the unlabeled compound and other singly ¹³C-labeled versions.

Property	Value	Reference
Chemical Name	N-[(3R,4R,5S,6R)-2,4,5-trihydroxy-6-(hydroxymethyl)oxan-3-yl]acetamide	[1]
Synonyms	GlcNAc, NAG	[2]
CAS Number	478529-39-4	
Molecular Formula	C ₇ ¹³ CH ₁₅ NO ₆	
Molecular Weight	~222.20 g/mol	
Exact Mass	~222.093 g/mol (calculated for 1- ¹³ C)	[3]
Appearance	White to off-white powder	[4]
Melting Point	211 °C (decomposes)	[4]
Solubility	Soluble in water (50 mg/mL)	[4]
Storage Temperature	-20°C	[4]

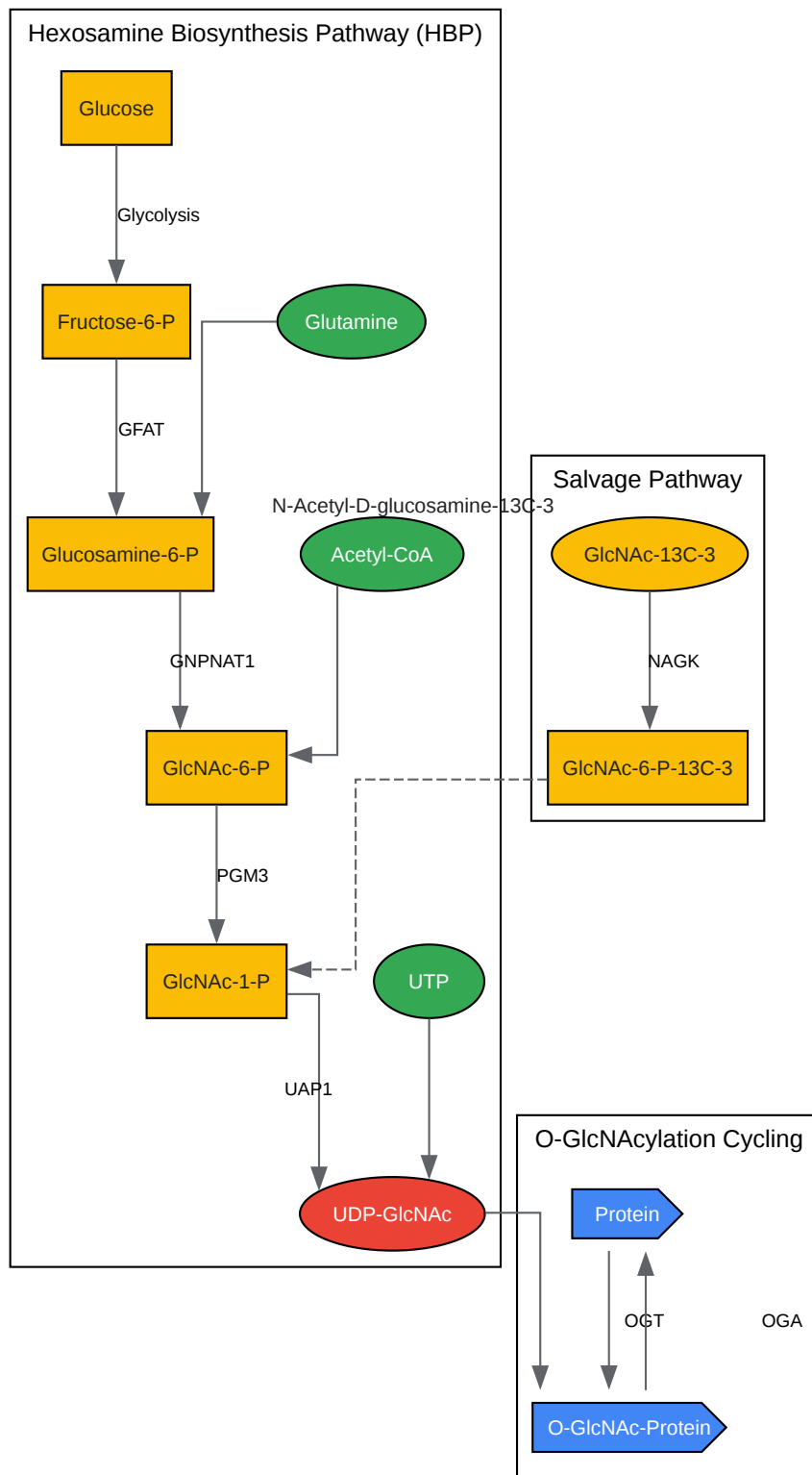
Signaling and Metabolic Pathways

N-Acetyl-D-glucosamine-13C-3 serves as a valuable tracer for elucidating the dynamics of the Hexosamine Biosynthesis Pathway (HBP) and subsequent O-GlcNAcylation. By introducing this labeled precursor, researchers can track its incorporation into UDP-GlcNAc and ultimately onto target proteins.

The Hexosamine Biosynthesis and O-GlcNAcylation Pathway

The HBP is a critical metabolic route that integrates glucose, amino acid, fatty acid, and nucleotide metabolism to produce UDP-GlcNAc. This pathway is a key cellular sensor of nutrient availability.

Hexosamine Biosynthesis and O-GlcNAcylation Pathway

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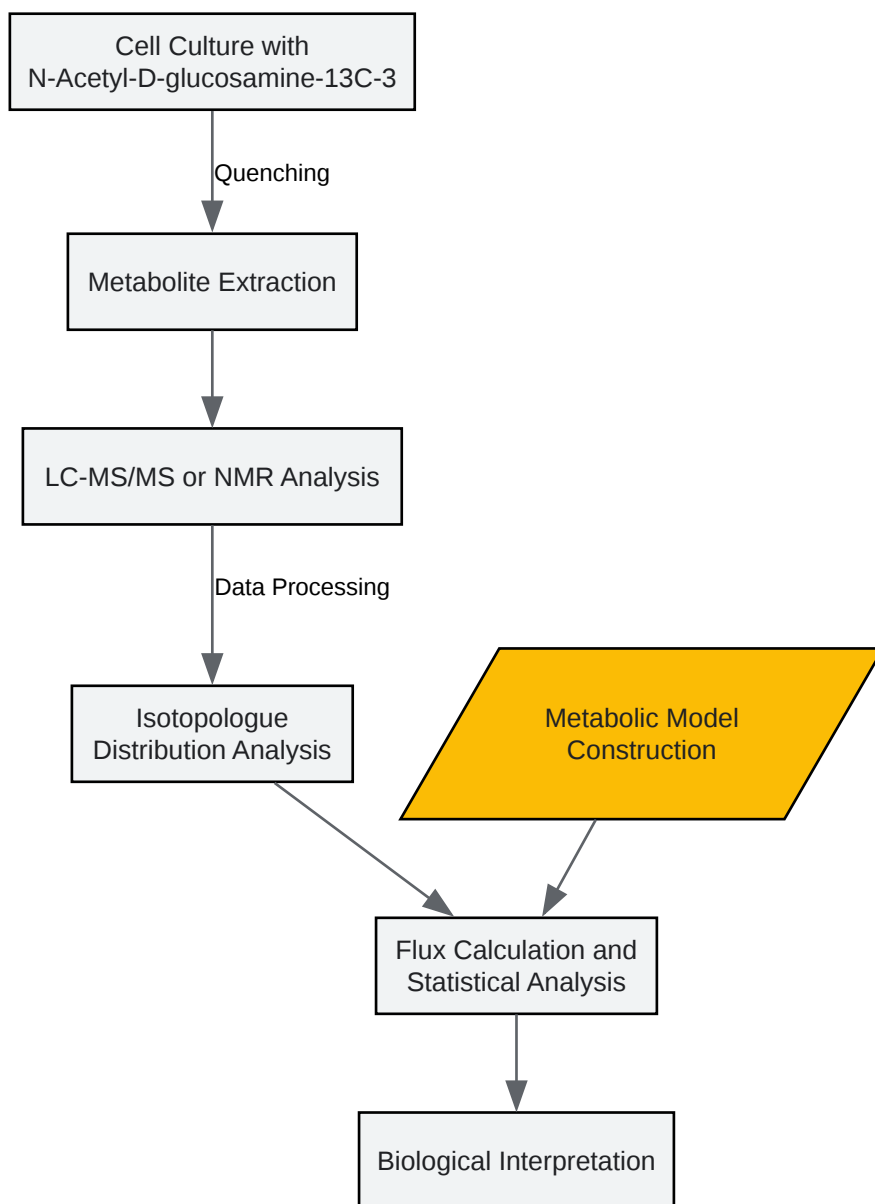
Caption: The Hexosamine Biosynthesis and O-GlcNAcylation Pathway.

This diagram illustrates how exogenously supplied **N-Acetyl-D-glucosamine-13C-3** can enter the salvage pathway, where it is phosphorylated to GlcNAc-6-P-13C-3 by N-acetylglucosamine kinase (NAGK). This labeled intermediate then merges with the main HBP, leading to the formation of UDP-GlcNAc with the 13C label at the third carbon of the glucosamine moiety. The O-GlcNAc transferase (OGT) then transfers this labeled GlcNAc onto serine or threonine residues of target proteins, while O-GlcNAcase (OGA) removes it, allowing for dynamic cycling.

Experimental Protocols

The primary application of **N-Acetyl-D-glucosamine-13C-3** is in metabolic flux analysis (MFA) to quantify the flow of carbon through the HBP and related pathways. Below is a generalized experimental workflow for a 13C-MFA study using this tracer.

13C Metabolic Flux Analysis Experimental Workflow



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- To cite this document: BenchChem. [N-Acetyl-D-glucosamine-13C-3 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12398484#n-acetyl-d-glucosamine-13c-3-chemical-structure-and-properties]

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